

Comprehensive Application Notes and Protocols for Tiadinil in Rice Disease Management

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tiadinil

CAS No.: 223580-51-6

Cat. No.: S003940

[Get Quote](#)

Introduction to Tiadinil and Its Significance in Rice Protection

Tiadinil is a **novel systemic fungicide** developed specifically for rice diseases, characterized by its unique **1,2,3-thiadiazole heterocyclic moiety** and a distinctive mode of action that involves **inducing the plant's defense mechanisms** against pathogens rather than directly targeting pathogens [1]. Discovered and developed by Nihon Nohyaku Co., Ltd., **tiadinil** represents a class of plant defense activators that prime the rice plant's innate immune system, offering a sustainable approach to disease management with potential benefits for **reducing selection pressure** that leads to pathogen resistance [1] [2]. Unlike conventional fungicides that exhibit direct antimicrobial activity, **tiadinil** stimulates the plant's **systemic acquired resistance (SAR)** pathway, enabling the host to mount a stronger and faster defense response upon pathogen challenge [3] [2].

The compound has demonstrated excellent activity against **rice blast (*Pyricularia oryzae*)**, one of the most devastating rice diseases worldwide, and also exhibits activity against some bacterial diseases affecting rice [1] [4]. **Tiadinil's** favorable toxicological and eco-toxicological profile, coupled with its unique mode of action, has made it a valuable tool in integrated disease management programs, particularly in regions where rice blast poses significant threats to production [1]. The activation of plant defense mechanisms by **tiadinil**

not only provides protection against pathogens but also has been shown to **enhance the production of herbivore-induced plant volatiles** that attract natural enemies of herbivores, adding an indirect pest management benefit to its application [3].

Chemical Properties and Regulatory Status

Fundamental Chemical Characteristics

Tiadinil belongs to the **anilide fungicide** class with the IUPAC name 3-chloro-4,4-dimethyl-1,2,3-thiadiazole-5-carboxanilide and the CAS name N-(3-chloro-4-methylphenyl)-4-methyl-1,2,3-thiadiazole-5-carboxamide [4]. Its chemical formula is $C_{11}H_{10}ClN_3OS$, with a molecular mass of 267.73 g/mol [4]. The compound typically presents as **pale yellow crystals** with a melting point of 112°C [4]. **Tiadinil** has moderate water solubility (13.2 mg/L at 20°C and pH 7) and low volatility (vapor pressure of 1.03×10^{-3} mPa at 20°C), properties that influence its formulation and environmental behavior [4].

According to the Fungicide Resistance Action Committee (FRAC) classification, **tiadinil** belongs to **Group P03**, which comprises host plant defense inducers [4]. This classification is crucial for resistance management strategies, as it allows for informed decisions regarding fungicide rotation and mixtures based on modes of action. The compound shows low acute mammalian toxicity, with an acute oral LD₅₀ in rats of >6147 mg/kg, indicating a favorable toxicological profile [4].

Regulatory Status and Environmental Fate

Tiadinil is **not approved** under EC Regulation 1107/2009 but is listed in the EU database [4]. The environmental fate characteristics of **tiadinil** indicate that it is relatively persistent in the environment, though comprehensive degradation data (DT₅₀ values) for soil, water, and sediment are not fully available in the searched literature [4]. The compound has a low bioaccumulation potential, reducing concerns about biomagnification in food chains. From an ecotoxicological perspective, **tiadinil** demonstrates moderate toxicity to freshwater fish, with an acute 96-hour LC₅₀ of 7 mg/L [4], necessitating appropriate measures to minimize aquatic exposure during application in paddy systems.

Table 1: Physicochemical Properties of **Tiadinil**

Property	Value/Description	Conditions
Chemical formula	C ₁₁ H ₁₀ ClN ₃ OS	-
Molecular mass	267.73 g/mol	-
IUPAC name	3-chloro-4,4-dimethyl-1,2,3-thiadiazole-5-carboxanilide	-
Appearance	Pale yellow crystals	-
Melting point	112°C	-
Water solubility	13.2 mg/L	20°C, pH 7
Vapor pressure	1.03 × 10 ⁻³ mPa	20°C
Octanol-water partition coefficient	Log P = 3.2	20°C, pH 7
Toxicity (Acute oral LD ₅₀)	>6147 mg/kg	Rat

Application Methods and Efficacy Data

Application Methods and Timing

Tiadinil can be applied through multiple methods in rice cultivation, with **nursery box application** and **into-water application** being the primary approaches [1]. For nursery box application, which is a common practice in transplanting systems, **tiadinil** formulations are applied to the seedling boxes before or at transplanting. Research has demonstrated that effective application programs often incorporate **tiadinil** at both sowing and planting times to maximize disease control and resistance management [5]. At sowing time, fungicides like benomyl may be drenched into the nursery box (e.g., 500 mL of 1,000 mg L⁻¹ benomyl per box), while at planting time, **tiadinil**-containing formulations are applied to the nursery box as granules at the registered dosage (typically 50 g of formulation per nursery box) [5].

The into-water application method involves applying **tiadinil** formulations directly to the paddy water, allowing the active ingredient to be taken up by the rice root system and translocated to the foliage. The timing of application is critical for optimal efficacy, with research indicating that applications should be made before disease pressure becomes severe to allow sufficient time for the plant to activate its defense mechanisms [1] [2]. The systemic movement of **tiadinil** within the plant enables prolonged protection against foliar diseases even when applied to the root zone or nursery box, making it particularly suitable for these application methods.

Disease Control Efficacy

Tiadinil has demonstrated excellent efficacy against **rice blast (*Pyricularia oryzae*)**,

Table 2: Efficacy of **Tiadinil** Against Rice Diseases

Target Disease	Application Method	Efficacy Level	Additional Notes
Rice blast (<i>Pyricularia oryzae</i>)	Nursery box, Into-water	Excellent control	Primary target disease
Rice bacterial diseases	Nursery box, Into-water	Moderate activity	Specific pathogens not specified
Sheath blight	Combined formulations	Enhanced control	In combination with specific partners

Detailed Experimental Protocols

Protocol for Resistance Management in Nursery Box Applications

This protocol evaluates the integration of **tiadinil** with other fungicides to manage resistance in rice blast pathogen populations, specifically addressing the challenge of melanin biosynthesis dehydratase inhibitor (MBI-D) resistance [5].

4.1.1 Materials and Reagents

- Rice seeds (cultivar Kinuhikari or other susceptible variety)
- Nursery boxes (standard dimensions for rice seedling production)
- Benomyl (50% wettable powder)
- **Tiadinil** formulation (6% granule)
- Diclocymet formulation (1.5% or 3% granule)
- Probenazole formulation (24% granule, as reference standard)
- Fungicide-susceptible and resistant isolates of *Pyricularia oryzae* for bioassay
- Molecular biology reagents for primer-introduced restriction enzyme analysis PCR (PIRA-PCR) for detecting V75M mutation in scytalone dehydratase gene [5]

4.1.2 Experimental Procedure

- **Seedling Preparation and Treatment:**

- Sow rice seeds in nursery boxes using standard practices.
- At sowing time (e.g., May 13 in the reference study), apply benomyl as a drench treatment at 500 mL of 1,000 mg L⁻¹ per nursery box [5].
- Maintain control groups without benomyl application for comparison.

- **Planting Time Application:**

- At planting time (approximately 30 days after sowing, e.g., June 13), apply experimental treatments to nursery boxes:
 - Treatment 1: Diclocymet + **tiadinil** mixture granules
 - Treatment 2: Diclocymet alone granules
 - Treatment 3: Probenazole granules (reference standard)
 - Treatment 4: Untreated control
- Apply granules at registered dosage of 50 g per nursery box [5].

- **Transplanting and Field Layout:**

- Transplant seedlings to paddy field using mechanical transplanter.
- Arrange plots in randomized complete block design with sufficient replication.
- Each treatment plot should contain 10 rows (3 m) × 40 m with buffer zones between plots to prevent chemical interference [5].

- **Disease Assessment:**

- Evaluate rice leaf blast incidence at flag leaf sheath open stage (BBCH 49), approximately 57 days after planting.

- Assess three different points in each plot, examining 100 plants per point (300 plants total per treatment).
- Calculate disease incidence as percentage of diseased plants [5].
- **Resistance Monitoring:**
 - Collect rice blast lesions from each plot during disease assessment.
 - Extract genomic DNA from fungal isolates.
 - Perform PIRA-PCR to detect V75M mutation in scytalone dehydratase gene using specific primers [5].
 - Calculate frequency of resistant mutants in population.

4.1.3 Data Analysis and Interpretation

- Analyze disease incidence data using appropriate statistical methods (e.g., ANOVA followed by mean separation tests).
- Compare frequency of resistant isolates using Fisher's exact test ($p = 0.05$) [5].
- The combination of benomyl at sowing with **tiadinil** and diclocymet at planting has been shown to maintain effective blast control while keeping resistance frequency low (3.7% compared to 23.8% without benomyl) [5].

Protocol for Assessing Defense Induction and Volatile Production

This protocol evaluates the impact of **tiadinil** on induced defense responses, particularly the enhancement of herbivore-induced plant volatiles (HIPVs) that attract natural enemies of pests [3].

4.2.1 Materials and Reagents

- Rice plants at 4-5 leaf stage
- **Tiadinil** formulation (appropriate for foliar application)
- Herbivorous mites (*Tetranychus kanzawai*) or other suitable herbivores
- Predatory mites (*Neoseiulus womersleyi*) for behavioral assays
- Volatile collection apparatus (closed-loop stripping system or similar)
- GC-MS system for volatile compound identification and quantification
- Chemicals for defense phytohormone analysis: JA, JA-Ile, SA standards

4.2.2 Experimental Procedure

- **Plant Treatment:**

- Apply **tiadinil** to rice plants at recommended field rate.
- Maintain untreated control plants.
- Allow 3-7 days for defense activation before subsequent treatments.

- **Herbivore Induction:**

- Introduce herbivorous mites (*T. kanzawai*) to treated and control plants.
- Maintain no-herbivore controls for both **tiadinil**-treated and untreated plants.
- Allow herbivores to feed for predetermined period (typically 24-48 hours).

- **Volatile Collection:**

- Enclose individual plants in volatile collection chambers.
- Pull air through chambers and trap volatiles on adsorbent traps (e.g., Tenax TA).
- Elute trapped volatiles with organic solvent (e.g., dichloromethane).
- Concentrate samples under gentle nitrogen stream.

- **Chemical Analysis:**

- Analyze volatile samples by GC-MS.
- Identify and quantify key compounds known to attract natural enemies.
- Compare volatile profiles between treatments.

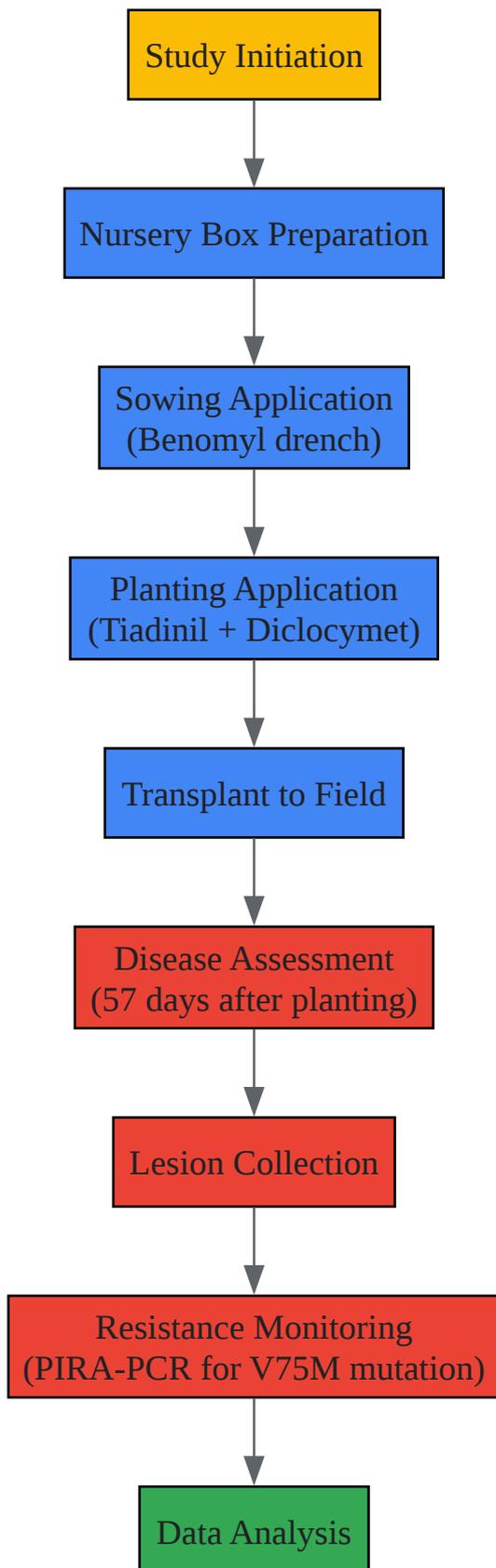
- **Behavioral Assays:**

- Use Y-tube olfactometer to test predatory mite preference.
- Release individual predatory mites at base of Y-tube.
- Present choices between volatiles from:
 - **Tiadinil**-treated, herbivore-infested plants
 - Untreated, herbivore-infested plants
 - Various control combinations
- Record choices of at least 30 mites per comparison.
- Analyze data with binomial tests.

4.2.3 Data Analysis and Interpretation

- Analyze volatile quantification data using multivariate statistics (PCA, PERMANOVA) to identify treatment effects on volatile blends.
- Compare relative amounts of key predatory attractants between treatments.

- Analyze behavioral choice data with chi-square tests against null hypothesis of no preference (50:50 distribution).
- **Tiadinil** treatment typically enhances production of specific herbivore-induced volatiles without directly affecting herbivore performance, resulting in increased attraction of natural enemies [3].



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for evaluating **tiadinil** in resistance management programs

Resistance Management Strategies

Understanding Resistance Development in Rice Blast

Rice blast (*Pyricularia oryzae*) is classified as a **high resistance risk pathogen** by the Fungicide Resistance Action Committee (FRAC), with documented cases of resistance to various fungicide classes [5] [2]. Of particular concern are the melanin biosynthesis inhibitors (MBIs), which include both reductase inhibitors (MBI-Rs) like tricyclazole and dehydratase inhibitors (MBI-Ds) like diclocymet and carpropamid [5]. MBI-D resistance has been documented in Japan, with resistant isolates possessing a **single-point mutation (V75M)** in the scytalone dehydratase (SH) gene that confers cross-resistance across the MBI-D group [5]. Although MBI-D-resistant isolates appear to suffer a fitness penalty in the absence of selection pressure (as their frequency declines when MBI-D use is discontinued), they can rapidly re-emerge when selection pressure resumes [5].

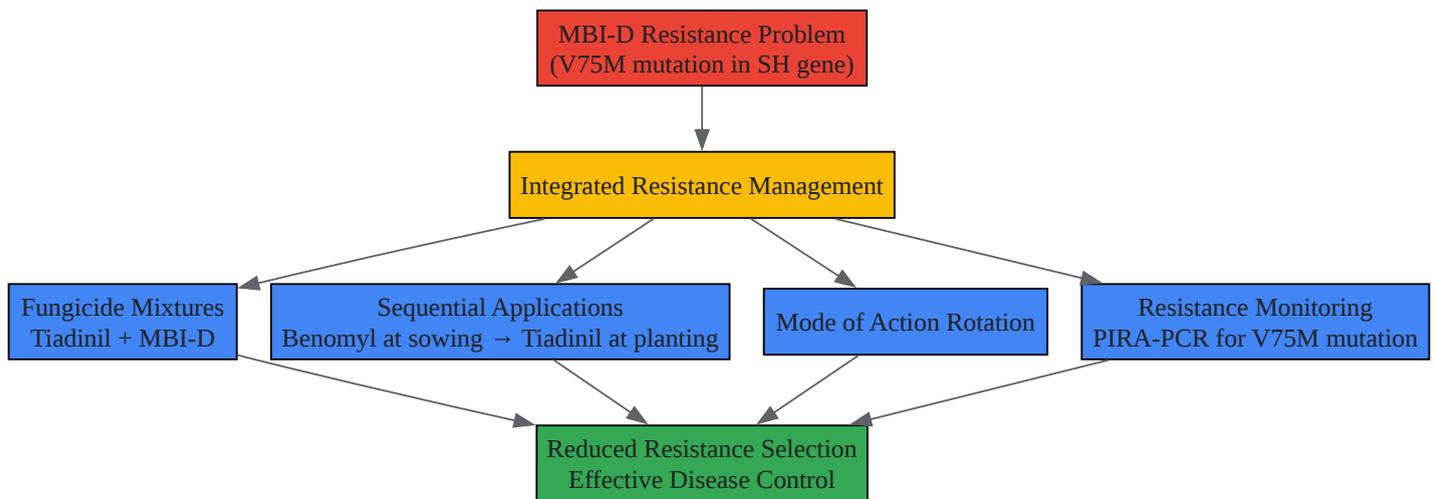
Tiadinil's role in resistance management stems from its **unique mode of action** as a plant defense inducer rather than a direct inhibitor of fungal metabolic processes [2]. Since **tiadinil** acts on the host plant's defense mechanisms rather than directly targeting fungal proteins, it does not exert the same direct selection pressure for target-site mutations that single-site fungicides do. This makes it a valuable component in resistance management programs, particularly when used in combination or rotation with at-risk fungicides like the MBI-Ds.

Integrated Resistance Management Protocols

Effective resistance management for rice blast should incorporate **tiadinil** within a broader framework of chemical and cultural strategies:

- **Fungicide Mixtures:**
 - Combine **tiadinil** with MBI-D fungicides like diclocymet in granular formulations applied at planting [5].

- These mixtures provide both direct antifungal activity (from the MBI-D component) and host resistance induction (from **tiadinil**).
 - Research shows that such mixtures provide good disease control (24.7% incidence vs. 93.3% in untreated) while potentially reducing selection for resistant isolates compared to MBI-D alone [5].
- **Sequential Applications:**
 - Implement a program that includes seed treatment or drench with a multi-site fungicide like benomyl at sowing, followed by **tiadinil**-containing mixtures at planting [5].
 - This approach has demonstrated effectiveness in preventing the re-emergence of MBI-D-resistant isolates, keeping resistance frequency at 3.7% compared to 23.8% with MBI-D mixture alone [5].
- **Rotation with Different Modes of Action:**
 - Rotate **tiadinil**-containing programs with other blast control agents having different mechanisms, such as probenazole (another plant activator) or QoI fungicides where appropriate [2].
 - Avoid consecutive applications of fungicides with the same FRAC code within the same growing season when possible.
- **Monitoring and Threshold-Based Applications:**
 - Regularly monitor pathogen populations for resistance development using molecular methods like PIRA-PCR for detecting the V75M mutation [5].
 - Base application decisions on disease pressure and resistance monitoring data rather than calendar-based schedules.



[Click to download full resolution via product page](#)

Figure 2: Comprehensive strategy for managing fungicide resistance in rice blast using **tiadinil**

Practical Implementation Guidelines

Recommendations for Different Production Systems

The implementation of **tiadinil** in rice disease management programs should be tailored to specific production systems and disease pressure conditions. For **transplanted rice systems**, which represent the majority of commercial rice production in Asia, the nursery box application method provides the most efficient delivery of **tiadinil** [1] [5]. In this system, applying **tiadinil**-containing granules to nursery boxes at planting ensures that seedlings are protected during the critical early growth stages and that the defense activation coincides with periods of high vulnerability to blast infection. For **direct-seeded rice systems**, where nursery boxes are not used, into-water applications or foliar sprays should be implemented, with timing based on disease forecasting and growth stage.

The optimal application rate for **tiadinil** in granular formulations is typically 50 g per standard nursery box, as this dosage has demonstrated consistent efficacy in field trials [5]. For into-water applications, manufacturers' recommended rates should be followed, typically ranging from 1.0 to 1.5 kg active ingredient per hectare depending on formulation and disease pressure. Applications should be made preventively or at the very early stages of disease development to allow sufficient time for defense activation, as **tiadinil**'s mode of action requires time for the plant to mount its defense responses rather than providing immediate curative effects.

Compatibility and Mixing Guidelines

Tiadinil demonstrates good compatibility with various fungicides, insecticides, and bactericides, making it suitable for integrated pest management programs. Research has documented successful combinations with:

- **MBI-D fungicides:** Diclocymet for enhanced blast control and resistance management [5]
- **SDHI fungicides:** Thifluzamide in composite formulations for broad-spectrum disease control [6]
- **Insecticides:** Sulfoxaflor for simultaneous management of diseases and insect pests [7]

Table 3: Documented Effective Combinations with **Tiadinil**

Combination Partner	Target Pathogens/Pests	Reported Benefits	Formulation Type
Diclocymet	Rice blast	Enhanced efficacy and resistance management	Granule
Thifluzamide	Rice blast, Sheath blight	Broader spectrum of disease control	Wettable powder, WG
Sulfoxaflor	Planthoppers, Leafhoppers	Simultaneous disease and insect control	Water dispersible granule
Furametpyr	Sheath blight	Additional control of secondary diseases	Granule
Probenazole	Rice blast	Alternative plant activator for rotation	Granule

When preparing tank mixtures, always conduct a jar test first by mixing small quantities of the formulations in the same proportions as would be used in the field. Observe the mixture for signs of incompatibility such as precipitation, gel formation, or separation. For sequential applications, maintain appropriate intervals between products according to label recommendations. **Tiadinil** should not be mixed with strongly alkaline products unless specified as compatible by the manufacturer.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Development of a novel plant activator for rice , diseases tiadinil [jstage.jst.go.jp]
2. Overview on the Chemical Control of Rice Blast Disease | SpringerLink [link.springer.com]
3. Tiadinil, a plant activator of systemic acquired resistance ... [pubmed.ncbi.nlm.nih.gov]
4. Tiadinil - AERU [sitem.herts.ac.uk]
5. MBI-D resistance management of *Pyricularia oryzae* using ... [pmc.ncbi.nlm.nih.gov]
6. CN103271044B - Sterilization composite containing tiadinil and... [patents.google.com]
7. Pesticide composition containing tiadinil and sulfoxaflor [patents.google.com]

To cite this document: Smolecule. [Comprehensive Application Notes and Protocols for Tiadinil in Rice Disease Management]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b003940#tiadinil-application-methods-for-rice-diseases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com